Chemical structure and properties of ATX-1905

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Compound of Interest
Compound Name: ATX-1905
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An In-depth Technical Guide to ATX-1905

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological context of **ATX-1905**, a novel potent ligand for Autotaxin (ATX). **ATX-1905** is utilized as a positron emission tomography (PET) tracer, demonstrating significant potential in the research of conditions such as idiopathic pulmonary fibrosis (IPF) due to its high binding specificity for ATX.[1]

Chemical Structure and Properties

ATX-1905 is a complex molecule with the IUPAC name 2-((2-ethyl-6-(4-(2-(4-(2-fluoroethyl-1,1,2,2-d4)piperazin-1-yl)-2-oxoethyl)piperazin-1-yl)imidazo[1,2-a]pyridin-3-yl)(methyl)amino)-4-(4-fluorophenyl)thiazole-5-carbonitrile.[2] Its key chemical and physical properties are summarized in the table below.

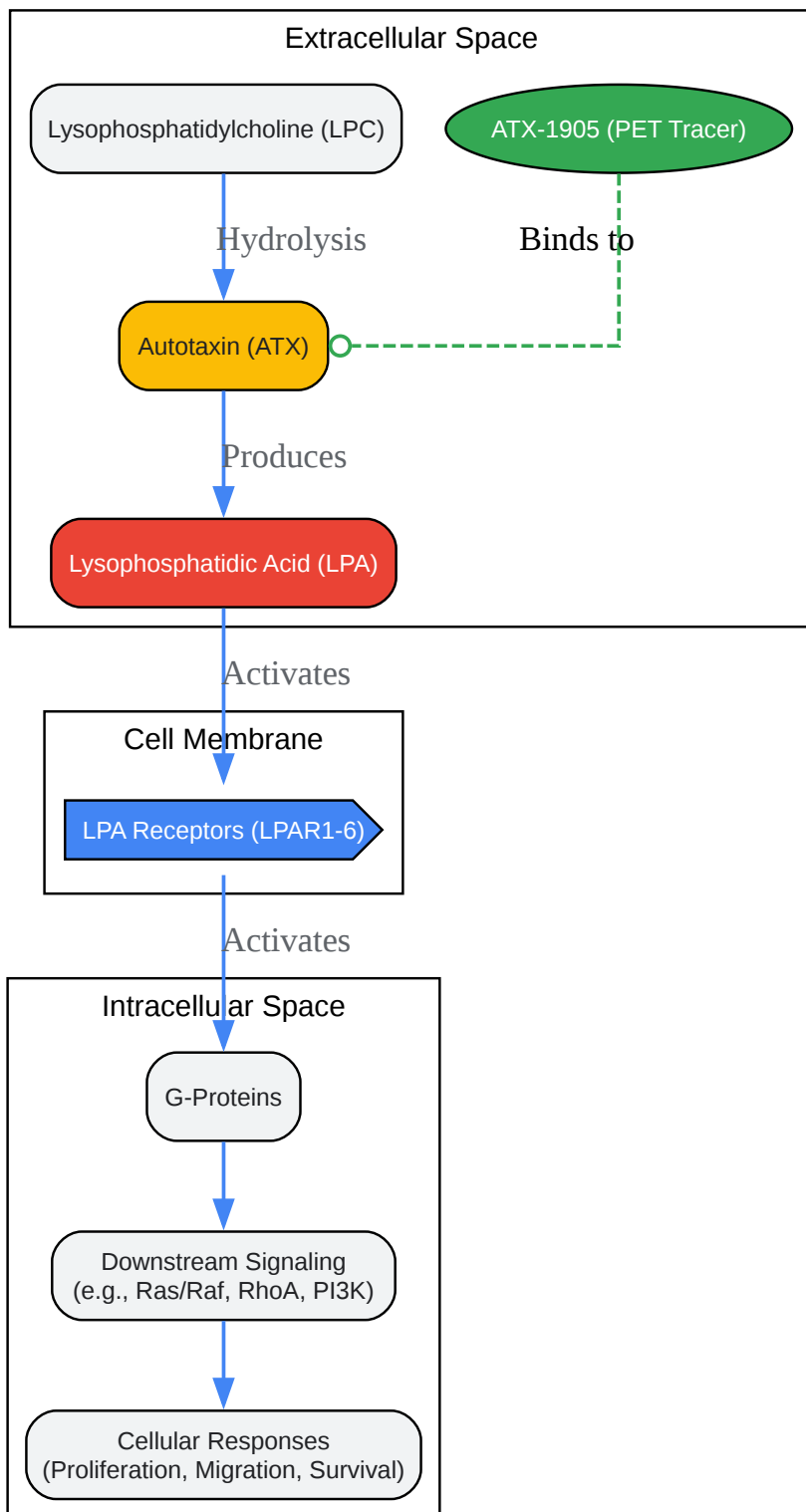| Property	Value	Reference
Chemical Formula	C32H33D4F2N9OS	[2]
Molecular Weight	637.79 g/mol	[2]
Exact Mass	637.3061	[2]
Elemental Analysis	C: 60.26%; H: 6.48%; F: 5.96%; N: 19.77%; O: 2.51%; S: 5.03%	[2]
Appearance	Solid powder	[3]
Solubility	To be determined	[2]
Storage Conditions	Short term (days to weeks): 0 - 4 °C; Long term (months to years): -20 °C	[2]

Biological Activity and Mechanism of Action

ATX-1905 is a potent ligand for Autotaxin (ATX), a secreted enzyme that plays a crucial role in the production of lysophosphatidic acid (LPA).[4][5] ATX hydrolyzes lysophosphatidylcholine (LPC) to generate LPA, a signaling molecule that interacts with at least six G-protein coupled receptors (LPAR1-6).[4][6][7] This signaling pathway, known as the ATX-LPA axis, is implicated in a variety of physiological and pathological processes, including cell proliferation, migration, survival, embryonic development, wound healing, and inflammation.[4][7]

In various disease states, including cancer and fibrosis, the expression of ATX is often upregulated.[4][8] As a PET tracer, **ATX-1905** allows for the non-invasive imaging and quantification of ATX expression levels in vivo. This is particularly relevant in the study of idiopathic pulmonary fibrosis, where lung ATX expression is elevated.[1]

The following diagram illustrates the central role of Autotaxin in the synthesis of LPA and the subsequent downstream signaling cascade.

ATX-LPA Signaling Pathway

Extracellular Space

Lysophosphatidylcholine (LPC)

ATX-1905 (PET Tracer)

Hydrolysis

Binds to

Autotaxin (ATX)

Produces

Lysophosphatidic Acid (LPA)

Activates

Cell Membrane

LPA Receptors (LPAR1-6)

Activates

Intracellular Space

G-Proteins

Downstream Signaling
(e.g., Ras/Raf, RhoA, PI3K)

Cellular Responses
(Proliferation, Migration, Survival)
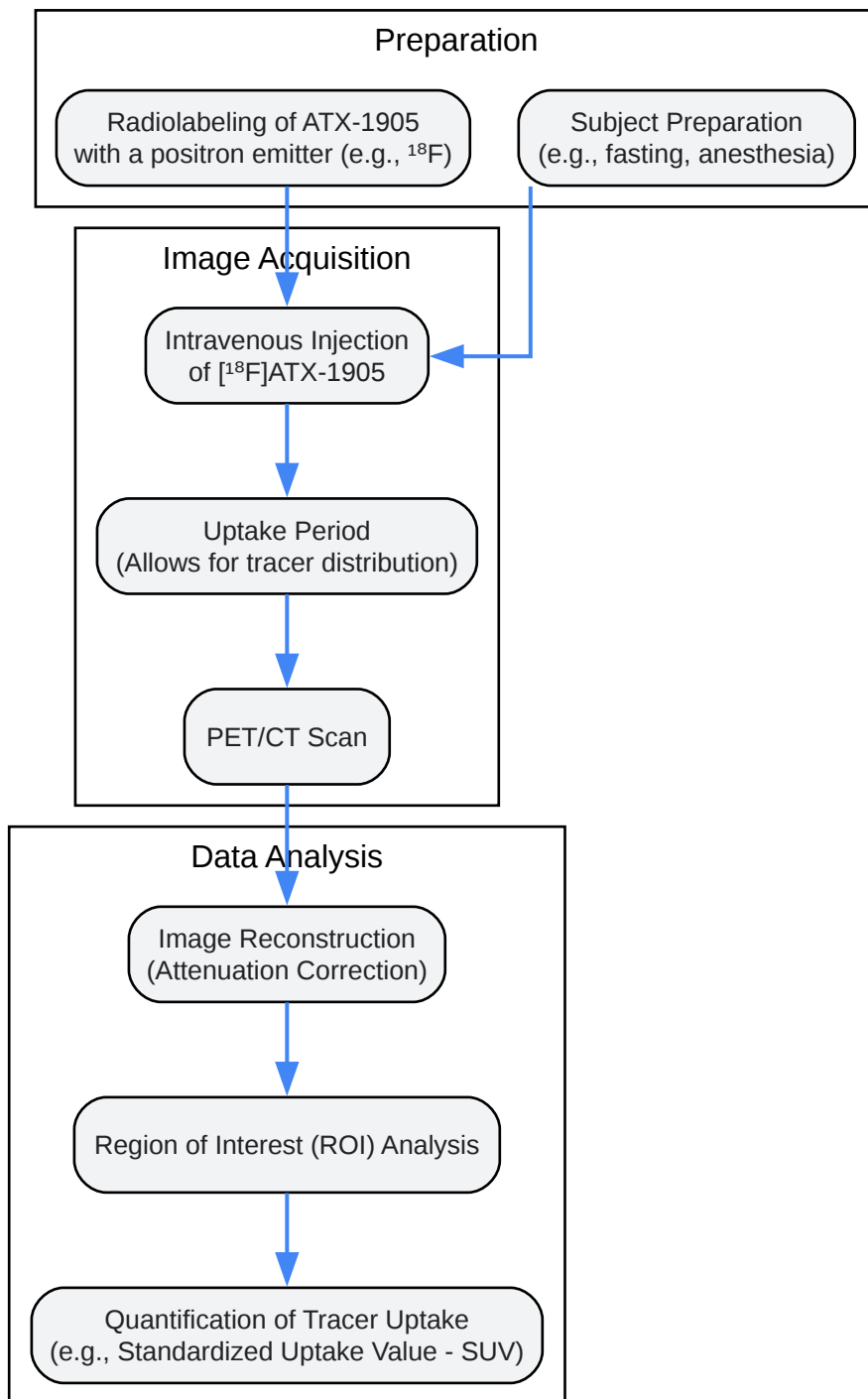
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A diagram of the ATX-LPA signaling pathway.

Experimental Protocols

While a detailed, publicly available experimental protocol specifically for **ATX-1905** is not available, a general workflow for its use as a PET tracer can be outlined based on standard procedures for PET/CT imaging in oncology and other research areas.[9]

The following diagram represents a typical experimental workflow for utilizing a PET tracer like **ATX-1905** in a preclinical or clinical research setting.

Generalized PET Imaging Workflow with ATX-1905

Preparation

Radiolabeling of ATX-1905
with a positron emitter (e.g., ^{18}F)

Subject Preparation
(e.g., fasting, anesthesia)

Image Acquisition

Intravenous Injection
of [^{18}F]ATX-1905

Uptake Period
(Allows for tracer distribution)

PET/CT Scan

Data Analysis

Image Reconstruction
(Attenuation Correction)

Region of Interest (ROI) Analysis

Quantification of Tracer Uptake
(e.g., Standardized Uptake Value - SUV)

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A generalized workflow for PET imaging experiments.

Key Steps in the Protocol:

- Radiolabeling: **ATX-1905** is first labeled with a positron-emitting radionuclide, such as Fluorine-18 (^{18}F), to create the radiotracer.

- Subject Preparation: The subject (animal model or human patient) is prepared for the scan, which may involve fasting to reduce background signal and anesthesia for preclinical imaging to prevent movement artifacts.

- Tracer Administration: The radiolabeled **ATX-1905** is administered intravenously.

- Uptake Phase: A specific period is allowed for the tracer to circulate and accumulate in tissues with high ATX expression.

- PET/CT Imaging: The subject is placed in a PET/CT scanner to acquire images. The CT scan provides anatomical information for localization and attenuation correction of the PET data.

- Image Reconstruction and Analysis: The acquired data is reconstructed to generate images of tracer distribution. Regions of interest (ROIs) are drawn on the images to quantify the tracer uptake, often expressed as the Standardized Uptake Value (SUV).

Summary and Future Directions

ATX-1905 is a valuable research tool for investigating the role of the ATX-LPA signaling pathway in health and disease. Its application as a PET tracer offers a non-invasive method to assess ATX expression, which can aid in the diagnosis, staging, and monitoring of therapeutic responses in various pathologies, including idiopathic pulmonary fibrosis. Further research is needed to fully characterize its pharmacokinetic and pharmacodynamic properties and to establish standardized protocols for its clinical use.

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